

Application Note: Purification of 1-Propoxyhexane by Distillation

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Compound of Interest

Compound Name: 1-Propoxyhexane

Cat. No.: B12280008

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This document provides a detailed protocol for the purification of **1-propoxyhexane** via distillation. The procedure emphasizes the removal of common impurities, particularly peroxides, to ensure the purity and safety of the final product.

Introduction

1-Propoxyhexane (also known as hexyl propyl ether) is a colorless liquid ether used as a solvent in various chemical reactions and processes.^[1] Like other ethers, **1-propoxyhexane** is susceptible to the formation of explosive peroxides upon exposure to air and light.^{[2][3][4][5][6]} Therefore, purification, especially before distillation where peroxides can concentrate, is a critical safety measure.^{[6][7]} This protocol outlines the necessary steps for testing for peroxides, removing them, and subsequently purifying **1-propoxyhexane** by fractional distillation.

Data Presentation

A summary of the key physical properties of **1-propoxyhexane** is presented in the table below for easy reference during the purification process.

Property	Value
Molecular Formula	C9H20O
Molecular Weight	144.25 g/mol [2][8]
Boiling Point	162.9 - 165.4 °C at 760 mmHg[2][4]
Density	0.786 - 0.789 g/cm ³ [2][4]
Appearance	Colorless liquid[1]
Flash Point	44.6 °C[2][6]

Experimental Protocols

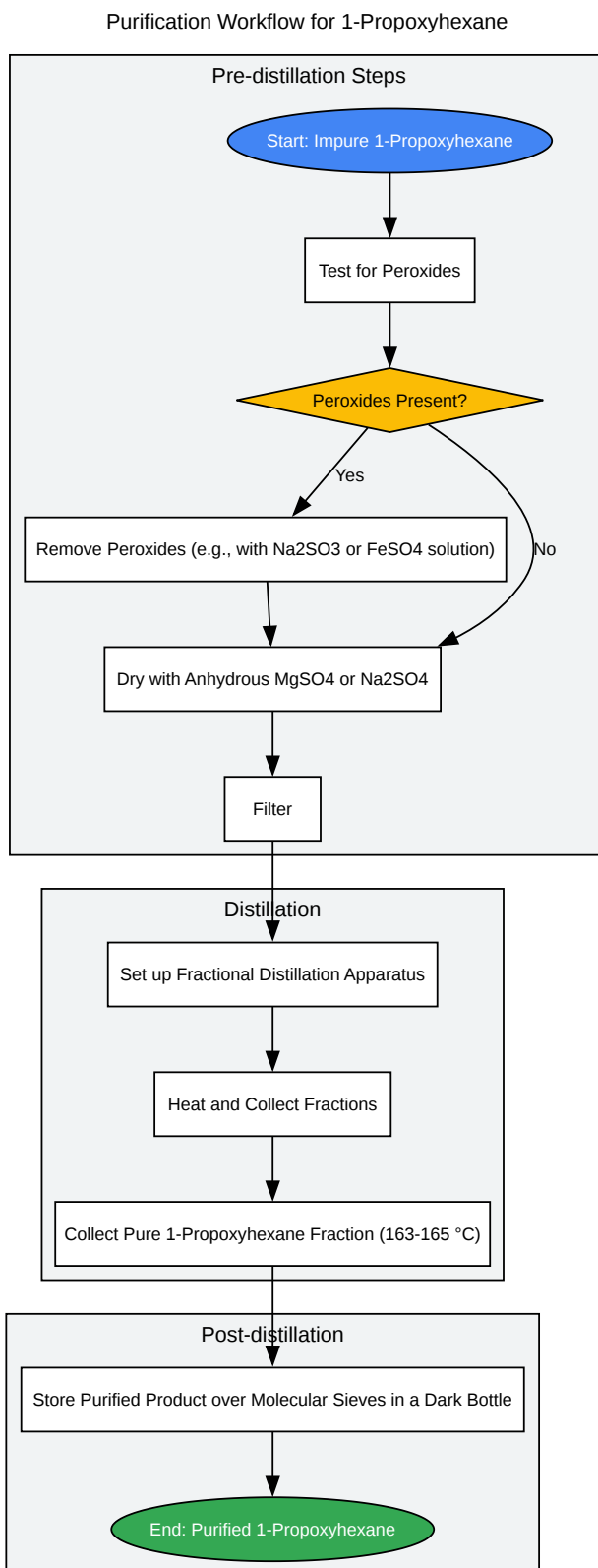
This section details the methodologies for peroxide testing and the subsequent distillation of **1-propoxyhexane**.

Materials and Equipment

- **1-Propoxyhexane** (impure)
- Distillation apparatus (round-bottom flask, fractionating column, condenser, receiving flask)
- Heating mantle
- Magnetic stirrer and stir bar
- Potassium iodide (KI) solution (10% w/v) or peroxide test strips
- Starch solution (1%)
- Sodium sulfite (Na₂SO₃) or ferrous sulfate (FeSO₄) solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Boiling chips
- Standard laboratory glassware

- Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves

Experimental Workflow Diagram



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